

Boc-protected 4-aminocyclohexanecarbonitrile characterization

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Compound of Interest

Compound Name: *tert-Butyl (4-cyanocyclohexyl)carbamate*

CAS No.: 873537-32-7

Cat. No.: B1391479

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An In-depth Technical Guide to the Characterization of Boc-Protected 4-Aminocyclohexanecarbonitrile

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the essential characterization of Boc-protected 4-aminocyclohexanecarbonitrile. This key intermediate is increasingly utilized in the synthesis of complex molecules within medicinal chemistry and materials science.[1][2] A thorough understanding of its analytical profile is paramount for ensuring the quality, consistency, and success of multi-step synthetic endeavors.[3]

The tert-butyloxycarbonyl (Boc) group is a cornerstone of modern organic synthesis, providing a robust and reliable method for protecting amines.[4][5] Its stability to a wide range of reaction conditions, coupled with its straightforward removal under mild acidic conditions, makes it an invaluable tool in the synthesis of pharmaceuticals and other high-value chemical entities.[6] This document provides field-proven protocols and expert insights into the definitive analytical characterization of Boc-protected 4-aminocyclohexanecarbonitrile.

Physicochemical and Structural Properties

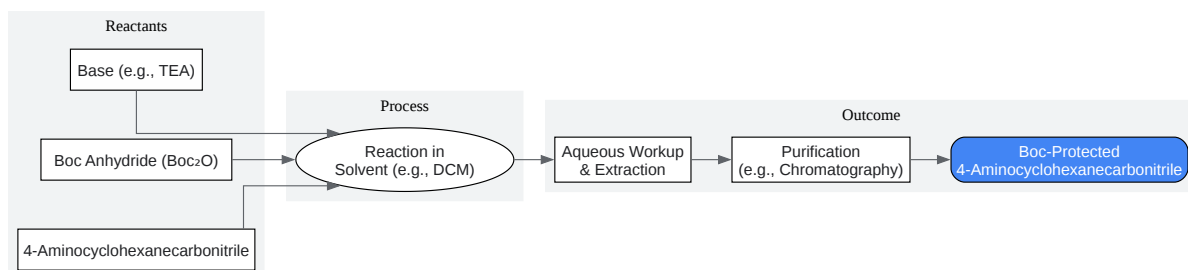
The introduction of the Boc group significantly alters the physical properties of the parent 4-aminocyclohexanecarbonitrile, primarily by increasing its lipophilicity and molecular weight.^[6] These properties influence its solubility, handling, and chromatographic behavior.

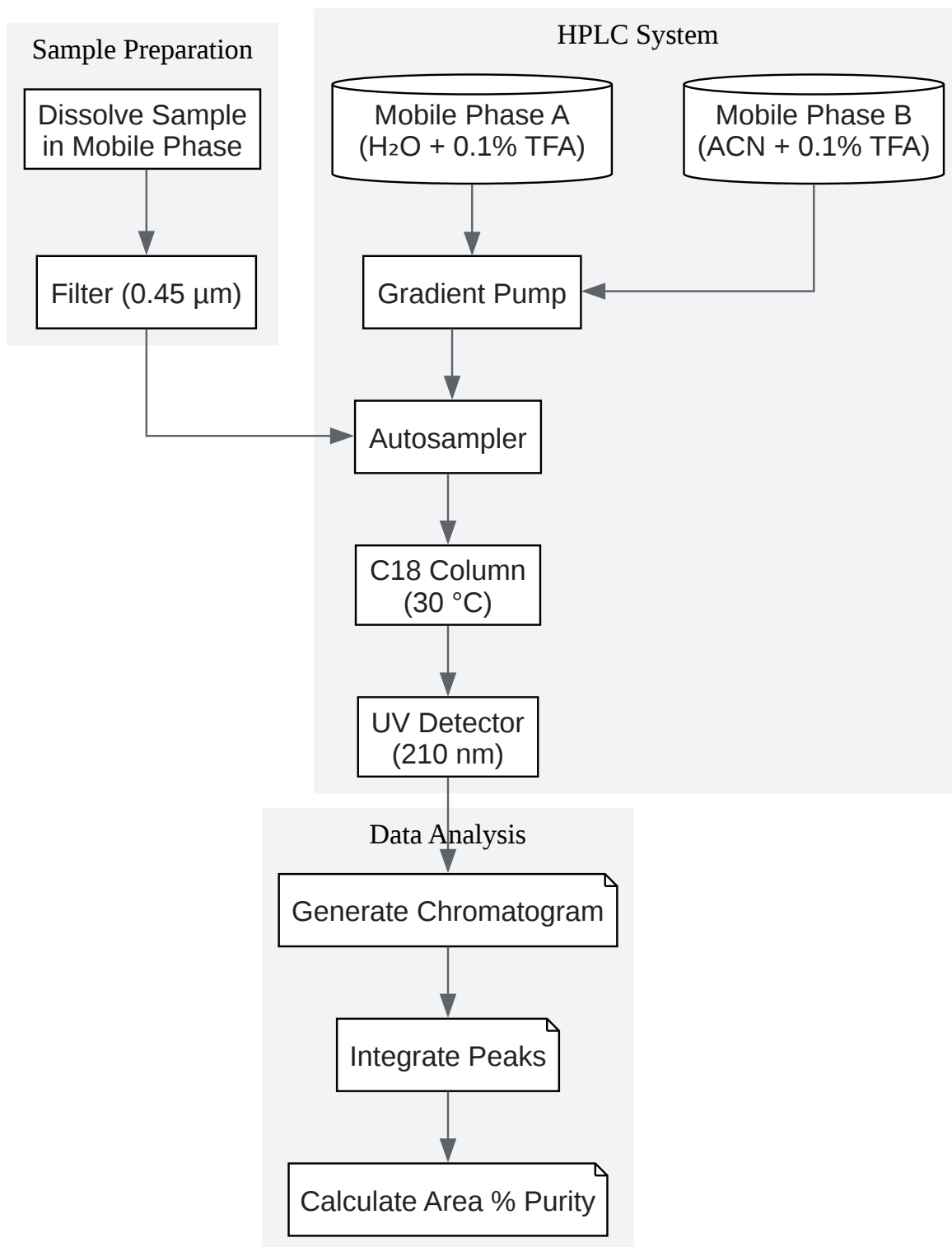
Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C ₁₂ H ₂₀ N ₂ O ₂
Molecular Weight	224.30 g/mol
Appearance	Expected to be a white to off-white solid
Solubility	Good solubility in common organic solvents (e.g., DCM, EtOAc, MeOH); Insoluble in water. ^[6]
IUPAC Name	tert-butyl (4-cyanocyclohexyl)carbamate
CAS Number	Not broadly indexed; specific isomers may have unique identifiers.

Synthetic Overview: The Logic of Protection

The standard synthesis involves the reaction of 4-aminocyclohexanecarbonitrile with di-tert-butyl dicarbonate (Boc₂O) in the presence of a suitable base, such as triethylamine or sodium bicarbonate, in an appropriate solvent system.^{[6][7]} This reaction forms a stable carbamate linkage, effectively masking the nucleophilicity of the amine and preventing it from engaging in undesired side reactions during subsequent synthetic transformations.^[4]





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